

Unveiling the Molecular Architecture of Yadanzioside G: A Technical Guide

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Compound of Interest

Compound Name: Yadanzioside G

Cat. No.: B12397721

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Yadanzioside G, a complex quassinoid glycoside isolated from the seeds of *Brucea javanica*, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the chemical structure of **Yadanzioside G**, supported by its physicochemical properties and a detailed, though generalized, experimental protocol for its isolation. While specific quantitative NMR data and elucidated signaling pathways for **Yadanzioside G** remain elusive in publicly accessible literature, this document consolidates the current knowledge and provides a framework for future research and drug development endeavors.

Chemical Structure and Properties

Yadanzioside G is a tetracyclic triterpenoid belonging to the quassinoid class, characterized by a highly oxygenated and complex core structure attached to a glycosidic moiety. Its chemical identity is defined by the following parameters:

Property	Value	Reference
Molecular Formula	C ₃₆ H ₄₈ O ₁₈	--INVALID-LINK--
Molecular Weight	768.8 g/mol	--INVALID-LINK--
IUPAC Name	methyl (1R,2S,3R,6R,8S,9S,13S,14R, 15R,16S)-3-[(E)-4-acetyloxy- 3,4-dimethylpent-2-enoyl]oxy- 15,16-dihydroxy-9,13-dimethyl- 4,10-dioxo-11- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 5,18- dioxapentacyclo[12.5.0.0 ¹ , ⁶ .0 ² , 1 ⁷ .0 ⁸ , ¹³]nonadec-11-ene-17- carboxylate	--INVALID-LINK--
CAS Number	95258-17-6	--INVALID-LINK--

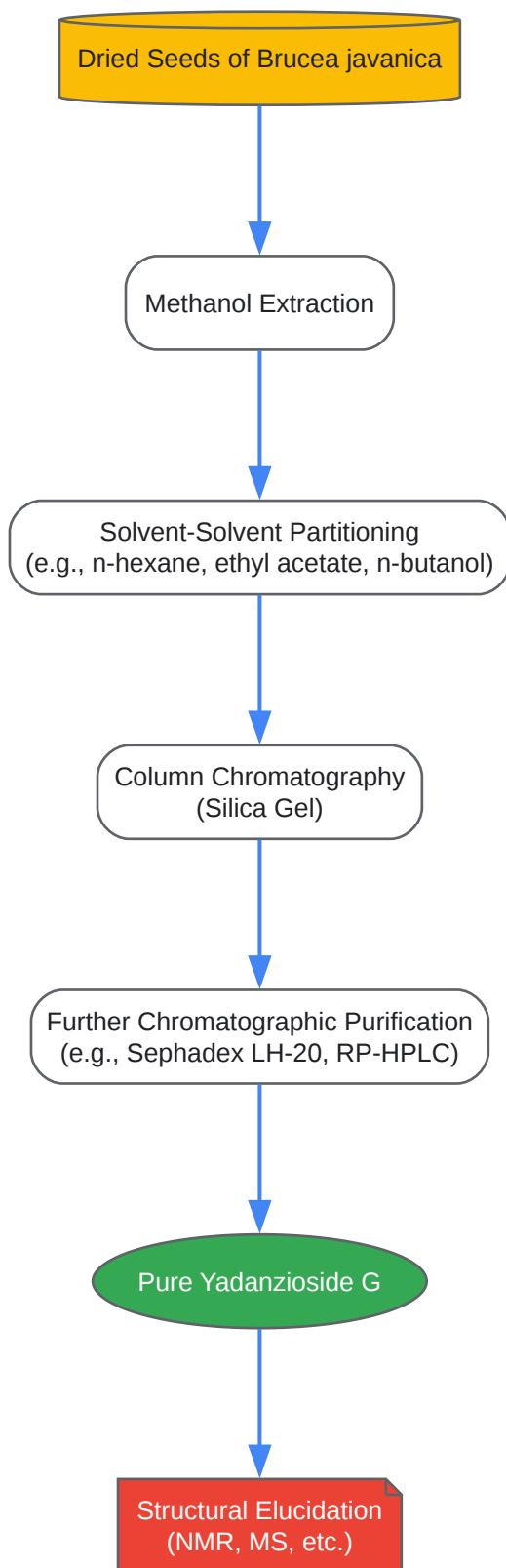
2D Chemical Structure:

Caption: A simplified representation of the key components of **Yadanzioside G**'s structure.

Experimental Protocols: Isolation and Characterization

While a specific, detailed protocol for the isolation of **Yadanzioside G** is not readily available, a general methodology can be inferred from studies on the isolation of quassinoids from *Brucea javanica*.^{[1][2]} The following represents a plausible workflow for the extraction and purification of **Yadanzioside G**.

General Isolation Workflow



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Caption: A generalized workflow for the isolation and characterization of **Yadanzioside G**.

Methodological Details

- **Extraction:** The air-dried and powdered seeds of *Brucea javanica* are typically subjected to exhaustive extraction with methanol at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude methanol extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol. This step fractionates the extract based on the polarity of its constituents. **Yadanzioside G**, being a glycoside, is expected to be enriched in the more polar fractions (e.g., ethyl acetate or n-butanol).
- **Column Chromatography:** The enriched fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., chloroform-methanol or ethyl acetate-methanol). Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Further Purification:** Fractions containing **Yadanzioside G** are pooled and further purified using a combination of chromatographic techniques. These may include size-exclusion chromatography on Sephadex LH-20 and preparative reverse-phase high-performance liquid chromatography (RP-HPLC) to yield the pure compound.
- **Structural Elucidation:** The structure of the isolated **Yadanzioside G** is confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (COSY, HSQC, HMBC), and high-resolution mass spectrometry (HRMS).

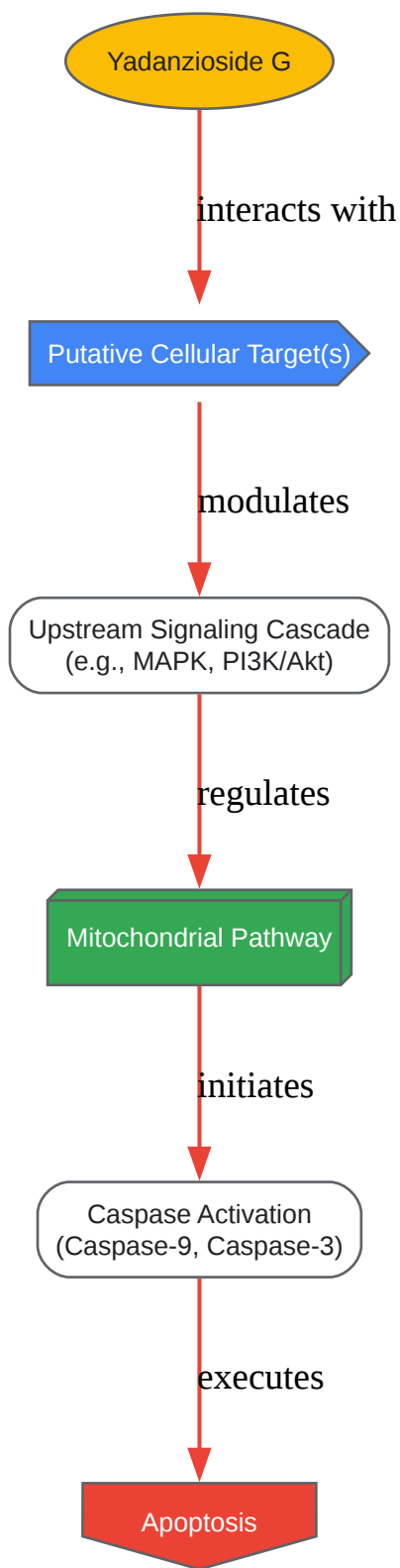
Biological Activity and Signaling Pathways: A Research Gap

Quassinoids isolated from *Brucea javanica* are well-documented for their potent cytotoxic and anticancer activities.[3] These compounds are known to induce apoptosis in various cancer cell lines. However, specific studies delineating the signaling pathways directly modulated by **Yadanzioside G** are currently unavailable in the public domain.

Based on the known mechanisms of other structurally related natural products, it is plausible that **Yadanzioside G** may exert its biological effects through the modulation of key signaling pathways involved in cell proliferation, apoptosis, and survival.

Hypothetical Signaling Pathway Involvement

The diagram below illustrates a generalized apoptosis signaling cascade that could potentially be influenced by **Yadanzioside G**, based on the activities of other quassinoids and cytotoxic natural products. It is important to note that this is a hypothetical model and requires experimental validation for **Yadanzioside G**.



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Caption: A hypothetical signaling pathway for the pro-apoptotic activity of **Yadanzioside G**.

Future Directions and Conclusion

The chemical structure of **Yadanzioside G** is well-established, providing a solid foundation for further investigation. However, a significant research gap exists regarding its detailed biological activity and mechanism of action. To fully realize the therapeutic potential of **Yadanzioside G**, future research should focus on:

- **Complete Spectroscopic Characterization:** Publishing a comprehensive and publicly accessible dataset of the ^1H and ^{13}C NMR spectral data for **Yadanzioside G**.
- **Elucidation of Signaling Pathways:** Identifying the specific molecular targets and signaling cascades modulated by **Yadanzioside G** to understand its mechanism of action at a molecular level.
- **In Vivo Efficacy and Toxicity Studies:** Evaluating the therapeutic efficacy and safety profile of **Yadanzioside G** in preclinical animal models of relevant diseases.

In conclusion, **Yadanzioside G** represents a promising natural product with a complex and intriguing chemical architecture. The information presented in this technical guide serves as a valuable resource for researchers and professionals in the field of drug discovery and development, highlighting both the current knowledge and the critical areas for future exploration.

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